

"physical and chemical properties of Cyclamic Acid-d11"

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Compound of Interest

Compound Name: *Cyclamic Acid-d11*

Cat. No.: *B565016*

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Technical Guide: Cyclamic Acid-d11

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Cyclamic Acid-d11**. It includes a summary of its quantitative data, detailed experimental protocols for its analytical application, and a visualization of its primary metabolic pathway. This document is intended to serve as a critical resource for professionals in research and drug development.

Core Physical and Chemical Properties

Cyclamic Acid-d11, the deuterated analog of Cyclamic Acid, is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, for the quantification of cyclamate.^[1] Its physical and chemical properties are crucial for its application in these sensitive analytical techniques.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Cyclamic Acid-d11**. Due to the limited availability of experimentally determined data for the deuterated form, some values are based on the non-deuterated compound or are computed estimates.

Property	Value	Source
Molecular Formula	C ₆ H ₂ D ₁₁ NO ₃ S	[2] [3]
Molecular Weight	190.31 g/mol	[2] [4]
Exact Mass	190.13065866 Da	
Melting Point	167-170 °C	
Boiling Point	Data not available	
Solubility	Soluble in DMSO, Methanol	
Physical State	White Solid	
IUPAC Name	(1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)sulfamic acid	
CAS Number	1215770-73-2	

Experimental Protocols

Cyclamic Acid-d11 is instrumental as an internal standard for the accurate quantification of cyclamate in various matrices, including foodstuffs and biological samples. The following is a representative experimental protocol for the analysis of cyclamate using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and **Cyclamic Acid-d11**.

Determination of Cyclamate in Food Samples by LC-MS/MS

This protocol outlines a method for the extraction and quantification of cyclamate from a solid food matrix.

1. Sample Preparation:

- Homogenization: Weigh 1 gram of the homogenized food sample into a 50 mL polypropylene centrifuge tube.

- Extraction: Add 10 mL of a suitable extraction solvent (e.g., a mixture of acetonitrile and water).
- Internal Standard Spiking: Add a known concentration of **Cyclamic Acid-d11** solution to the sample.
- Vortexing and Centrifugation: Vortex the tube for 1 minute to ensure thorough mixing. Centrifuge the sample at 10,000 rpm for 10 minutes to separate the solid and liquid phases.
- Filtration: Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution with a mixture of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization Source: Electrospray ionization (ESI) in negative ion mode.
- MRM Transitions:
 - Cyclamate: Monitor the transition of the precursor ion (m/z) to a specific product ion (m/z).
 - **Cyclamic Acid-d11**: Monitor the transition of the deuterated precursor ion (m/z) to its corresponding product ion (m/z).

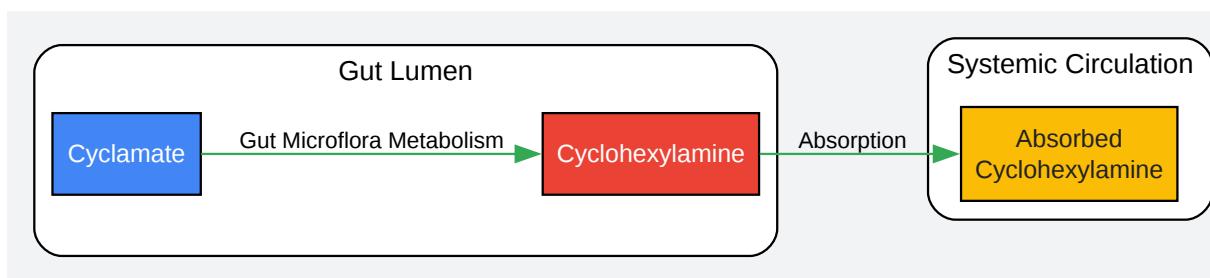
3. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of cyclamate to the peak area of **Cyclamic Acid-d11** against the concentration of the cyclamate standards.

- Determine the concentration of cyclamate in the sample by interpolating its peak area ratio from the calibration curve. The use of the deuterated internal standard corrects for matrix effects and variations in instrument response.

Metabolic Pathway

The primary metabolic fate of cyclamate in humans involves biotransformation by the gut microflora. Unabsorbed cyclamate is metabolized to cyclohexylamine, a compound that is then absorbed and further metabolized before excretion.



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